

A Technical Guide to the Physical and Chemical Properties of 1,12-Dibromododecane

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Compound of Interest

Compound Name: *Dibromododecane*

Cat. No.: *B8593686*

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Introduction

1,12-Dibromododecane is a linear alkyl halide with the chemical formula $C_{12}H_{24}Br_2$.^{[1][2]} It is characterized by a twelve-carbon aliphatic chain with bromine atoms attached to the terminal carbons.^[3] This bifunctional molecule serves as a valuable intermediate in various organic syntheses and is utilized in the preparation of compounds such as tbo-protected ionenes.^{[4][5]} A thorough understanding of its physical and chemical properties is essential for its proper handling, storage, and application in research and development.

Physical Appearance

At room temperature, **1,12-dibromododecane** can exist as either a liquid or a solid, a characteristic attributed to its melting point range which is close to ambient temperatures.^{[1][3]} When in a solid state, it typically presents as an off-white to pale brown crystalline solid.^{[3][4][6]} It can also appear as a white to cream or beige solid in various forms such as crystals, powder, or crystalline powder.^{[7][8]} In its liquid form, it is generally a clear, colorless to pale yellow and slightly viscous liquid.^[1] The compound is described as odorless.^[8]

Quantitative Physicochemical Data

The key physical and chemical properties of **1,12-dibromododecane** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₂ H ₂₄ Br ₂ [1][2][4][7][8][9][10]
Molecular Weight	328.13 g/mol [4][5][9][10]
CAS Number	3344-70-5[1][4]
Appearance	White to pale yellow or brown crystalline solid or colorless liquid[1][2][3][7]
Melting Point	36 - 43 °C[3][4][6][7]
Boiling Point	335 °C @ 760 mmHg[1] 215 °C @ 15 mmHg[3][4]
Density	~1.27 - 1.3 g/cm ³ [1]
Flash Point	113 °C (235.4 °F) - closed cup
Solubility	Insoluble in water; soluble in organic solvents[1][2][3]

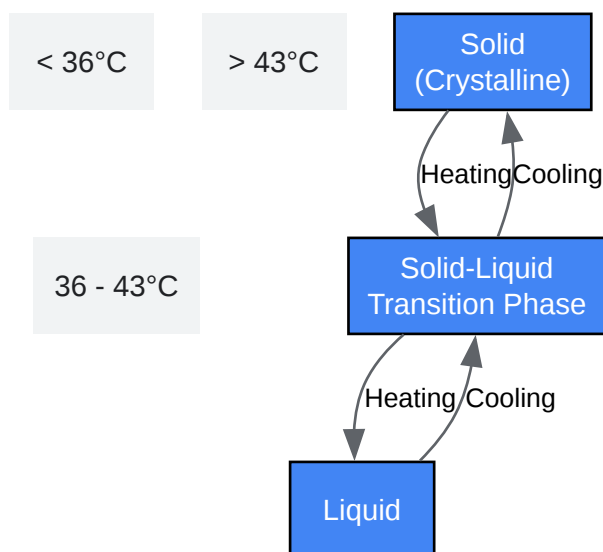
Solubility Profile

The solubility of 1,12-**dibromododecane** is dictated by its molecular structure. The long, nonpolar twelve-carbon chain makes the molecule hydrophobic, resulting in its insolubility in polar solvents like water.[1][3] However, it exhibits good solubility in a range of non-polar organic solvents, including hexane, toluene, chloroform, ethanol, ether, and hot methanol.[1][2][3][4] This "like dissolves like" behavior is a critical consideration for its use in chemical reactions and purification processes.

Visualizations

Logical Relationship: Temperature and Physical State

The following diagram illustrates the dependence of the physical state of 1,12-**dibromododecane** on the ambient temperature, based on its reported melting point.

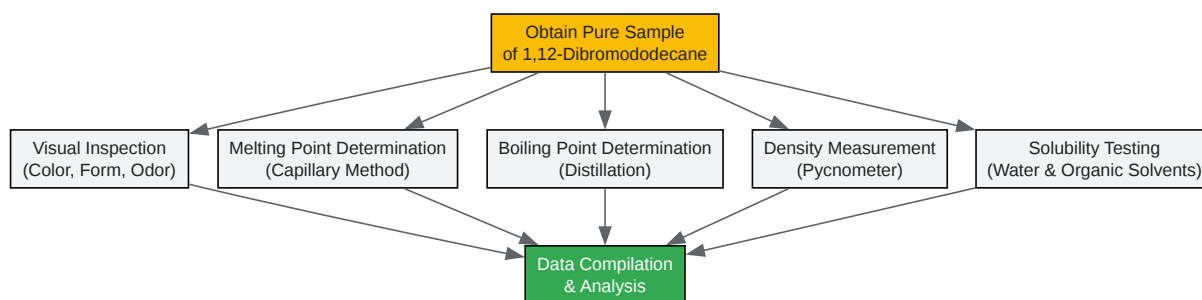


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Caption: State of 1,12-**dibromododecane** vs. Temperature.

Experimental Workflow: Physical Property Characterization

This diagram outlines a general workflow for the experimental determination of the key physical properties of a chemical compound like 1,12-**dibromododecane**.



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Caption: Workflow for Physical Property Analysis.

Experimental Protocol Example

Determination of Melting Point Range (Capillary Method)

This section provides a generalized methodology for determining the melting point of 1,12-**dibromododecane**, a critical parameter for verifying its purity and identity.

Objective: To determine the melting point range of a solid sample of 1,12-**dibromododecane**.

Materials:

- 1,12-**Dibromododecane** sample (crystalline solid)
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Thomas-Hoover or digital equivalent)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- **Sample Preparation:** If the 1,12-**dibromododecane** sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.
- **Capillary Tube Packing:** Invert an open-ended capillary tube and tap it into the powdered sample. A small amount of the sample will be forced into the open end.
- Tap the sealed end of the capillary tube on a hard surface to pack the sample down. Repeat until the sample column is approximately 2-3 mm high.
- **Apparatus Setup:** Place the packed capillary tube into the sample holder of the melting point apparatus. Ensure the thermometer or temperature sensor is correctly positioned.
- **Heating and Observation:**

- Set the apparatus to heat at a rapid rate initially to approach the expected melting point (literature value: 36-43 °C).
- When the temperature is approximately 10-15 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute.
- Carefully observe the sample through the magnifying lens.
- Data Recording:
 - Record the temperature at which the first drop of liquid appears. This is the lower limit of the melting range.
 - Continue heating slowly and record the temperature at which the entire sample has completely melted into a clear liquid. This is the upper limit of the melting range.
- Repeat: Perform at least two more measurements with fresh samples to ensure the reproducibility of the results.

Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including safety goggles and gloves.
- Handle 1,12-**dibromododecane** in a well-ventilated area or under a fume hood.
- Allow the melting point apparatus to cool down completely before handling any components.

Stability and Handling

1,12-**Dibromododecane** is generally considered a stable compound under recommended storage conditions.[3][4] It should be stored in a tightly sealed container in a dry, room-temperature environment, protected from direct sunlight.[3] The compound is combustible and should be kept away from ignition sources.[3][4] It is incompatible with strong oxidizing agents, as they can lead to hazardous reactions.[3][4]

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